

Chrysosplenol D vs. Luteolin: A Comparative Guide to Their Biological Activities

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Compound of Interest		
Compound Name:	Chrysosplenol D	
Cat. No.:	B089346	Get Quote

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A detailed comparison of the biological activities of two prominent flavonoids, **Chrysosplenol D** and Luteolin, has been compiled for researchers, scientists, and professionals in drug development. This guide provides a comprehensive overview of their anti-inflammatory, antioxidant, and anti-cancer properties, supported by quantitative data and detailed experimental methodologies.

This publication aims to provide an objective side-by-side comparison to aid in the evaluation of these compounds for future research and therapeutic development.

Introduction

Chrysosplenol D and Luteolin are both naturally occurring flavonoids with recognized therapeutic potential. **Chrysosplenol D** is a methoxyflavone found in plants such as Artemisia annua, while Luteolin is a flavone widely distributed in various fruits and vegetables. Although structurally related, they exhibit distinct profiles in their biological activities.

Comparative Biological Activity

The following tables summarize the quantitative data on the anti-inflammatory, antioxidant, and anti-cancer activities of **Chrysosplenol D** and Luteolin.

Anti-Inflammatory Activity



Compound	Assay	Cell Line/Model	Target	IC50 / Inhibition	Reference
Chrysospleno I D	Croton oil- induced ear edema	ICR mice	Edema	37.76- 65.89% inhibition (1- 1.5 μmol/cm²)	[1]
LPS-induced cytokine release	Raw264.7 macrophages	IL-1β, IL-6, MCP-1	Suppression	[1]	
Luteolin	LPS-induced cytokine release	THP-1 cells	IL-6, IL-8, IL- 1β	Significant inhibition at 18 µM	[2]
LPS-induced iNOS expression	RAW 264.7 macrophages	iNOS	Inhibition	[3]	

Antioxidant Activity

Compound	Assay	IC50	Reference
Luteolin	DPPH radical scavenging	14 μΜ	[4]
DPPH radical scavenging	8.85 μg/mL	[3]	
DPPH radical scavenging	28.33 μg/mL (as a phospholipid complex)	[5]	
DPPH radical scavenging	~18.3 µM (in methanol)	[6]	

Note: Limited quantitative data is available for the direct antioxidant activity of **Chrysosplenol D** from the searched results.

Anti-Cancer Activity



Compound	Cell Line	Cancer Type	IC50	Reference
Chrysosplenol D	MDA-MB-231	Triple Negative Breast Cancer	11.6 μM (48h)	[7]
CaCo2	Colon Cancer	63.48 μΜ	[8]	
A549	Non-small-cell lung carcinoma	More sensitive than PC-3	[7]	_
Luteolin	MCF-7	Breast Cancer	1.1 - 7.6 μΜ	[9]
NCI-ADR/RES, MCF-7/MitoR	Multidrug Resistant Cancer	~35 μM (48h)	[10]	
LoVo	Colon Cancer	66.70 μmol/L (24h), 30.47 μmol/L (72h)	[11]	_
Various human cancer cell lines	Various	3-50 μΜ	[12]	_

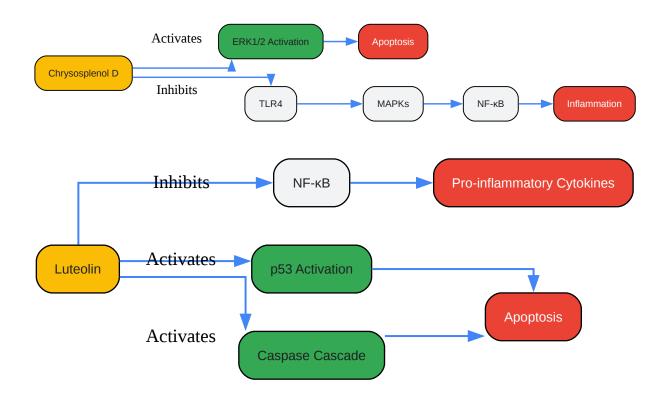
Signaling Pathways

Chrysosplenol D and Luteolin exert their biological effects through the modulation of distinct signaling pathways.

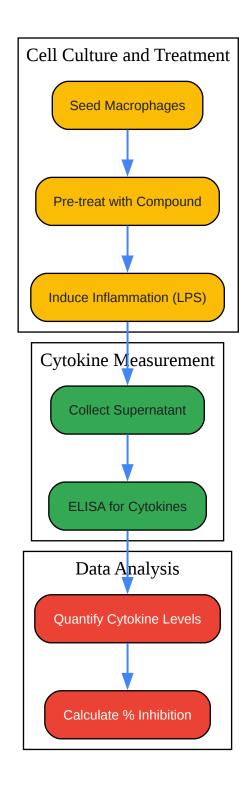
Chrysosplenol D Signaling

Chrysosplenol D has been shown to induce apoptosis in cancer cells primarily through the activation of the ERK1/2 signaling pathway.[7] It has also been found to inhibit the TLR4-MAPKs/NF-kB signaling pathways in the context of acute lung injury.[13]









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